quantification of polycyclic aromatic hydrocarbons using deuterated standards

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Compound of Interest

Compound Name:	*1,5-Di(methyl-d3)-naphthalene*
CAS No.:	*94784-15-3*
Cat. No.:	*B569740*

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High-Precision Quantification of PAHs using Isotope Dilution GC-MS/MS

Application Note & Protocol

Abstract

This guide details the quantification of Polycyclic Aromatic Hydrocarbons (PAHs) in complex matrices (biological tissue, soil, water) using Isotope Dilution Mass Spectrometry (IDMS).[1][2] Unlike external calibration, IDMS utilizes deuterated internal standards added prior to extraction to correct for analyte loss during sample preparation and matrix-induced ionization suppression. This protocol aligns with EPA Method 8270E and EU 15+1 regulatory standards, utilizing Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) for maximum selectivity.

Core Principle: Isotope Dilution Mass Spectrometry (IDMS)

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In IDMS, a known amount of isotopically labeled (deuterated or

C) analog is added to the sample before extraction. Because the native PAH and its labeled analog possess nearly identical physicochemical properties, they experience the same extraction inefficiencies and matrix effects.

- Extraction Internal Standards (EIS): Deuterated PAHs added to the raw sample. Used to quantify the native target.
- Injection Internal Standards (IIS): (Also called Recovery Standards). Added to the final extract immediately before injection. Used to calculate the absolute recovery of the EIS.

Materials & Reagents

2.1 Target Analytes & Deuterated Standards

Select deuterated standards that match the target analyte's retention time and structure.

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Target PAH (Native)	Extraction Internal Standard (EIS)	Quant Ion (m/z)	Ref Ion (m/z)	EIS Quant Ion (m/z)
Naphthalene	Naphthalene-d8	128	127, 129	136
Acenaphthylene	Acenaphthene-d10	152	151, 153	164
Acenaphthene	Acenaphthene-d10	154	153, 152	164
Fluorene	Fluorene-d10	166	165, 167	176
Phenanthrene	Phenanthrene-d10	178	176, 179	188
Anthracene	Phenanthrene-d10	178	176, 179	188
Fluoranthene	Fluoranthene-d10	202	200, 203	212
Pyrene	Pyrene-d10	202	200, 203	212
Benzo[a]anthracene	Benz[a]anthracene-d12	228	226, 229	240
Chrysene	Chrysene-d12	228	226, 229	240
Benzo[b]fluoranthene	Benzo[b]fluoranthene-d12	252	250, 253	264
Benzo[k]fluoranthene	Benzo[k]fluoranthene-d12	252	250, 253	264
Benzo[a]pyrene	Benzo[a]pyrene-d12	252	250, 253	264
Indeno[1,2,3-cd]pyrene	Indeno[1,2,3-cd]pyrene-d12	276	274, 277	288
Dibenzo[a,h]anthracene	Dibenzo[a,h]anthracene-d14	278	276, 279	292

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Benzo[g,h,i]perylene	Benzo[g,h,i]perylene-d12	276	274, 277	288

Injection Internal Standard (IIS):p-Terphenyl-d14 (Elutes in the middle of the chromatogram, distinct from targets).

Experimental Protocol

Step 1: Sample Preparation & Spiking

- Solid Samples (Soil/Sediment): Weigh 10 g of homogenized sample.
- Tissue Samples: Homogenize 5 g of wet tissue with sodium sulfate (

) to dry.
- Spiking (CRITICAL): Add 100

  L of the Extraction Internal Standard Mix (EIS) (concentration 2

  g/mL in acetone) directly to the sample matrix. Allow to equilibrate for 15 minutes. This sets the "clock" for quantification—any loss after this point is corrected.

Step 2: Extraction

- Method A: Soxhlet Extraction (Gold Standard): Extract with 1:1 Acetone:Hexane for 16-24 hours.
- Method B: QuEChERS (High Throughput): Add 10 mL Acetonitrile. Vortex 1 min. Add QuEChERS salts (

  , NaCl). Centrifuge 5 min @ 3000 rpm.
- Method C: PLE (Pressurized Liquid Extraction): 100°C, 1500 psi, Dichloromethane/Acetone (1:1).

Step 3: Cleanup (Matrix Removal)

- Silica Gel SPE: Condition cartridge with Hexane. Load extract. Elute PAHs with 10 mL Hexane:Dichloromethane (3:2).

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- GPC (Gel Permeation Chromatography): Required for fatty tissue/lipid-rich samples to remove high molecular weight interferences.

Step 4: Concentration & Final Spiking

- Concentrate the cleaned extract to near dryness using a gentle stream of Nitrogen (TurboVap).
- Reconstitute in 1.0 mL of Isooctane or Toluene.
- Add Injection Internal Standard (IIS): Add 10

  L of p-Terphenyl-d14 (10

  g/mL).
- Transfer to GC vial.[3]

Instrumental Analysis (GC-MS/MS)

System: Agilent 7890B GC / 7000D Triple Quadrupole MS (or equivalent). Column: DB-EUPAH or Select PAH (30m x 0.25mm x 0.25

m). Special selectivity is needed to separate Chrysene/Triphenylene and Benzo[b/j/k]fluoranthenes.

GC Parameters:

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet: Splitless, 300°C.
- Oven Program:
  - 70°C hold for 2 min.
  - Ramp 25°C/min to 200°C.
  - Ramp 5°C/min to 320°C.

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- Hold 5 min.

MS Parameters:

- Source Temp: 300°C.
- Mode: Multiple Reaction Monitoring (MRM) or SIM (Selected Ion Monitoring).[4]
- Ionization: Electron Impact (EI) 70 eV.[5]

Data Analysis & Quantification

Quantification is based on the Relative Response Factor (RRF) derived from the calibration curve.[5]

Equation 1: Calculate RRF

Equation 2: Calculate Concentration in Sample

Where:

- = Peak Area of Native PAH
- = Peak Area of Deuterated Standard
- = Concentration in Calibration Standard[5]
- = Mass of Deuterated Standard added to sample (ng)
- = Weight of sample (g)

Quality Assurance / Quality Control (QA/QC)

- Linearity: Calibration curve

  .[4]

- EIS Recovery: The absolute recovery of the deuterated standards (calculated using the IIS) must be between 30% and 130%.
  - Low recovery (<30%) indicates poor extraction efficiency or ion suppression.

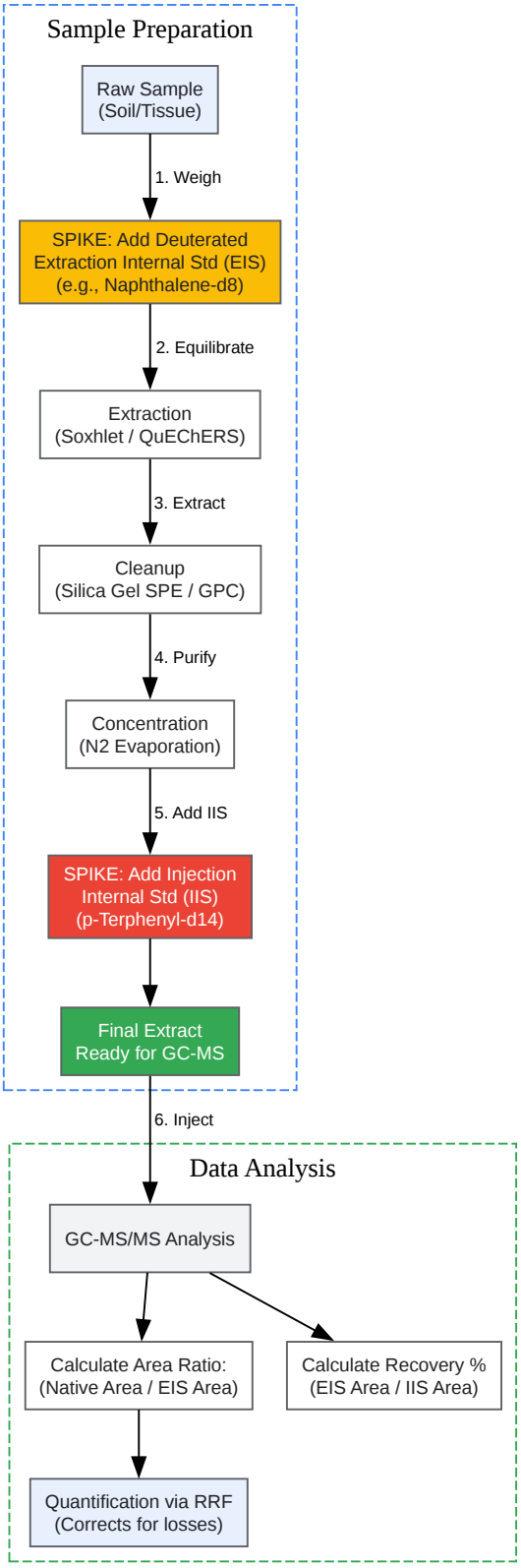
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- Blanks: Method blank must be < 1/10th of the LOQ.
- Deuterium Exchange: Check for "scrambling" (loss of deuterium) in acidic matrices; use C standards if this occurs.

Visualizations

Figure 1: IDMS Extraction & Quantification Workflow

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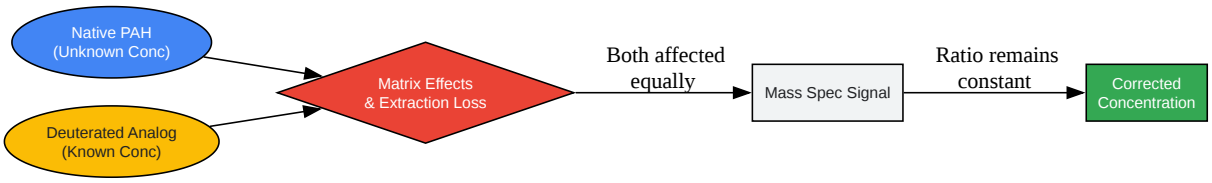


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Caption: Step-by-step Isotope Dilution workflow ensuring correction for extraction losses.

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Figure 2: Logic of Isotope Dilution Correction



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Caption: The ratio between Native and Deuterated signals remains constant despite matrix losses.

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